

# safe handling and storage protocols for cyclooctatetraene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclooctatetraene

Cat. No.: B1213319

[Get Quote](#)

## Cyclooctatetraene: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **cyclooctatetraene** (COT).

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **cyclooctatetraene**?

A1: **Cyclooctatetraene** (COT) is a highly flammable liquid and vapor.[1][2][3][4][5] It can form explosive mixtures with air, and its vapors, being heavier than air, can travel to an ignition source and flash back.[2][6] COT is also a skin and eye irritant.[2][6] Inhalation may cause respiratory irritation, dizziness, or even suffocation.[2][7] Aspiration of the liquid may be fatal if swallowed and enters the airways.[1][2] Additionally, COT can polymerize explosively when heated.[2]

Q2: What are the proper storage conditions for **cyclooctatetraene**?

A2: **Cyclooctatetraene** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][6] The recommended storage temperature is -20°C.[8][9][10] It should be stored under an inert atmosphere, such as nitrogen, to prevent the formation of explosive peroxides.[6][10] Keep it away from heat, sparks, open flames, and other ignition sources.[6][7] The storage area should be equipped with explosion-proof electrical equipment.[6]

Q3: What personal protective equipment (PPE) is required when handling **cyclooctatetraene**?

A3: When handling **cyclooctatetraene**, appropriate personal protective equipment is crucial. This includes:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields.[1]
- Skin Protection: Chemical-resistant gloves and flame-retardant, antistatic protective clothing. [1]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., type ABEK) should be used.[1] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[11]

Q4: What materials are incompatible with **cyclooctatetraene**?

A4: **Cyclooctatetraene** is incompatible with strong oxidizing agents such as perchlorates, peroxides, permanganates, chlorates, nitrates, chlorine, bromine, and fluorine.[4][6][10] It may also react exothermically with reducing agents.[2]

Q5: How should I dispose of **cyclooctatetraene** waste?

A5: **Cyclooctatetraene** waste is considered hazardous and must be disposed of in accordance with local, state, and federal regulations.[6] It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.[7] One method of disposal involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[11]

## Troubleshooting Guides

Problem: I observe a color change in my stored **cyclooctatetraene**.

- Possible Cause: The appearance of a yellow to yellow-brown color is not unusual for **cyclooctatetraene**. [10][12] However, a significant change in color could indicate the presence of impurities or degradation products. Commercial **cyclooctatetraene** may contain an inhibitor like hydroquinone to prevent polymerization.[8][9][10]

- Solution: If you are concerned about the purity, it is advisable to re-purify the material, for instance, by distillation. However, be aware that distillation of peroxide-containing substances can be dangerous. Do not distill to a small volume as this can concentrate explosive peroxides.[10]

Problem: I need to transfer a large quantity of **cyclooctatetraene** between containers.

- Procedure: To prevent the buildup of electrostatic charge, which can be an ignition source, it is mandatory to ground and bond both the container and the receiving equipment during the transfer of **cyclooctatetraene**. [1][6][7] Use only non-sparking tools and ensure the area is well-ventilated and free of ignition sources. [1][6]

## Quantitative Data

### Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> [2][3][10]
Molar Mass	104.15 g/mol [3][8][10]
Appearance	Colorless to light yellow liquid[2][3][12]
Density	0.925 g/mL at 25 °C[3][8][9]
Melting Point	-5 to -3 °C[3][8][9]
Boiling Point	142-143 °C[3][8][9]
Flash Point	22 °C (71.6 °F) - closed cup[9]
Vapor Pressure	7.8 mmHg[2]
Solubility in Water	Insoluble/Immiscible[2][3][10]

### Safety and Hazard Information

Parameter	Value/Classification
GHS Pictograms	Flammable, Irritant, Health Hazard[3]
GHS Signal Word	Danger[3][7]
Hazard Statements	H225, H304, H315, H319, H335, H412[1][3][9]
UN Number	2358[2][7]
Transport Hazard Class	3 (Flammable Liquid)[7]
Packaging Group	II[7]
NFPA 704 Rating	Health: 3, Flammability: 3, Reactivity: 0[5]

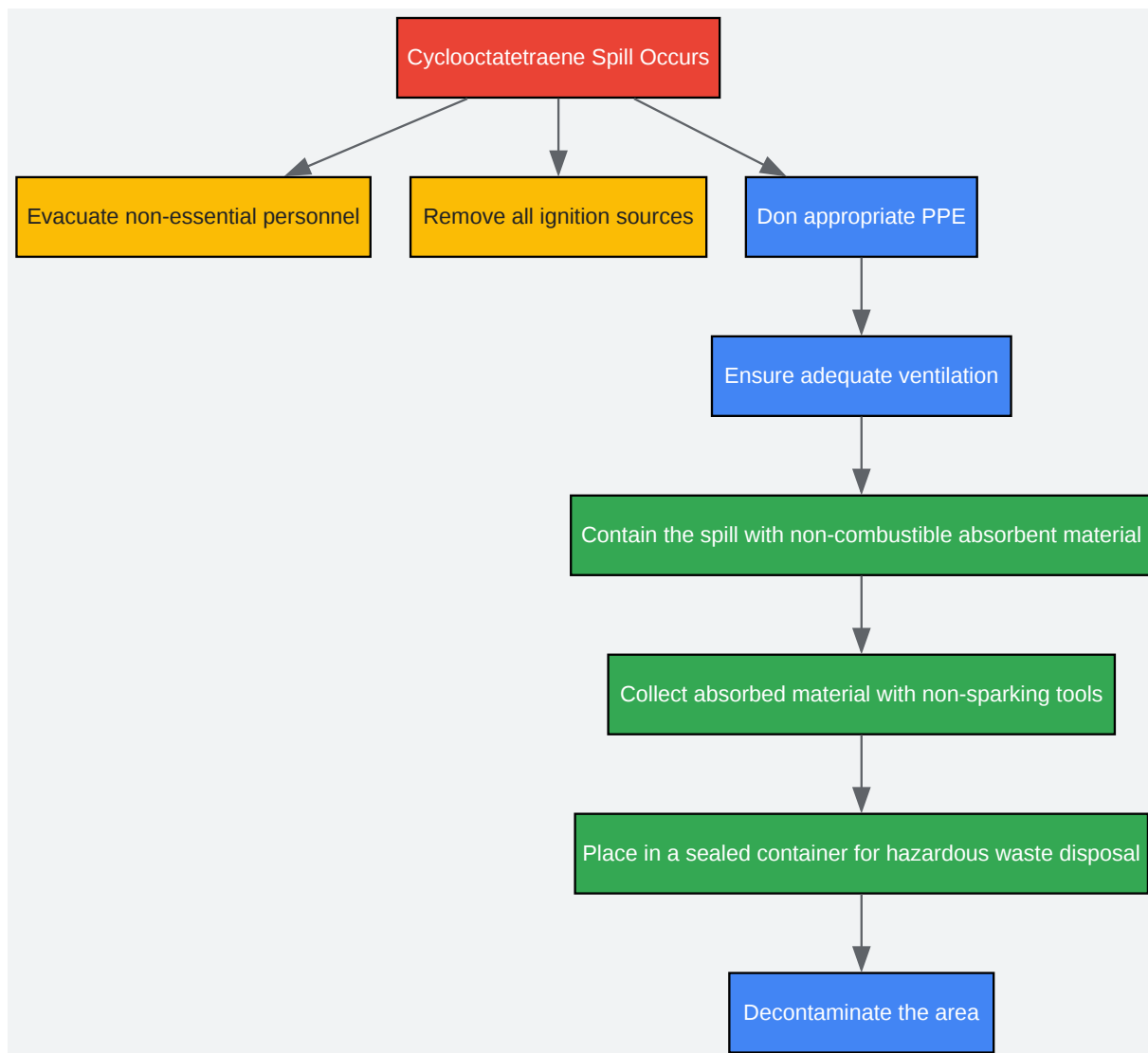
## Experimental Protocols

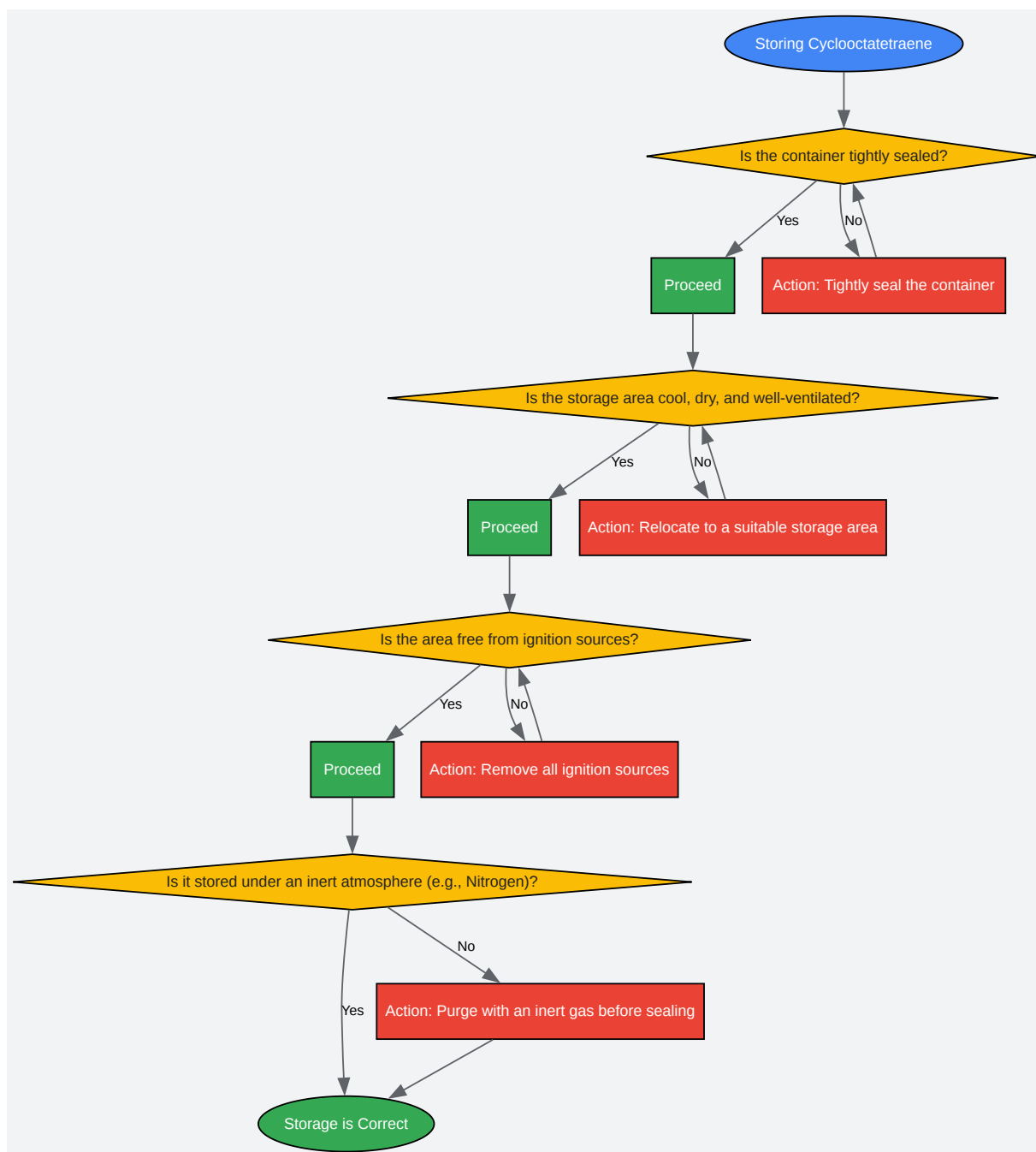
### Protocol 1: Safe Transfer of **Cyclooctatetraene**

- Preparation:
  - Ensure the work area is in a well-ventilated chemical fume hood.[11]
  - Remove all potential ignition sources (e.g., open flames, hot plates, spark-producing equipment).[6][7]
  - Have appropriate fire extinguishing media readily available (e.g., dry chemical, CO<sub>2</sub>, alcohol or polymer foam).[6] Do not use a water jet.[7]
  - Wear the required personal protective equipment (safety goggles, chemical-resistant gloves, flame-retardant lab coat).[1]
- Grounding and Bonding:
  - Before initiating the transfer, securely attach grounding straps to both the source container and the receiving vessel.
  - Connect both grounding straps to a common ground point. This equalizes the electrical potential and prevents static discharge.[1][6][7]

- Transfer:
  - Use non-sparking tools for opening and closing containers.[\[1\]](#)[\[6\]](#)
  - Slowly and carefully pour the **cyclooctatetraene** from the source container to the receiving vessel to minimize splashing and vapor generation.
  - Avoid breathing the vapors.[\[7\]](#)
- Completion:
  - Once the transfer is complete, securely close both containers.
  - Remove the grounding and bonding straps.
  - Clean any minor spills immediately with a non-combustible absorbent material (e.g., sand, earth, vermiculite).[\[7\]](#)
  - Wash hands thoroughly after handling.[\[7\]](#)

## Visualizations





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. Cyclooctatetraene - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cyclooctatetraene - Wikipedia [en.wikipedia.org]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. Vector SDS and Chemical Management [und-nd.newlook.safeschoolssds.com]
- 6. nj.gov [nj.gov]
- 7. chemicalbook.com [chemicalbook.com]
- 8. 环辛四烯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 9. 环辛四烯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 10. 629-20-9 CAS MSDS (1,3,5,7-Cyclooctatetraene) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 11. oakwoodchemical.com [oakwoodchemical.com]
- 12. chemistryfanatics.wordpress.com [chemistryfanatics.wordpress.com]
- To cite this document: BenchChem. [safe handling and storage protocols for cyclooctatetraene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213319#safe-handling-and-storage-protocols-for-cyclooctatetraene]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)